Application Notes and Protocols for Thalidomide-5-COOH Conjugation

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Compound of Interest

Compound Name:	*Thalidomide-5-COOH*
CAS No.:	*1216805-11-6*
Cat. No.:	*B3418234*

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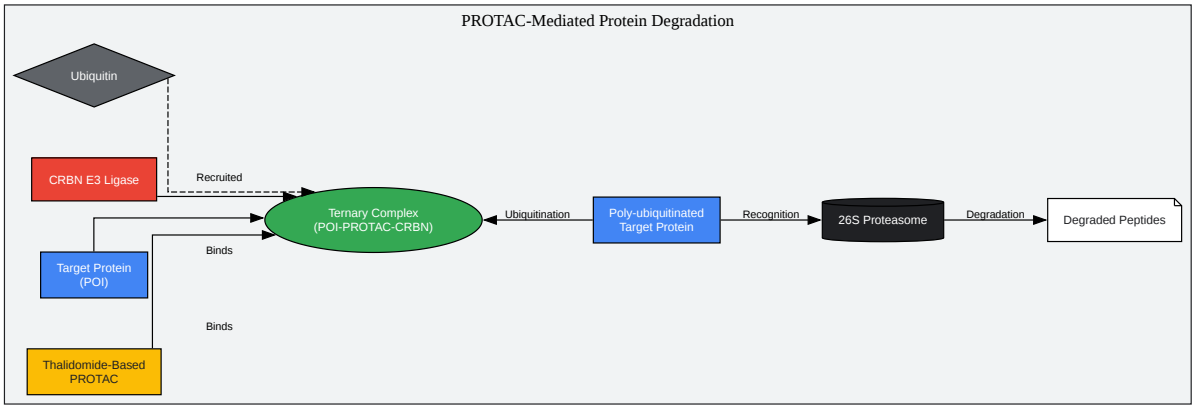
Introduction

Thalidomide and its derivatives have garnered significant attention in drug discovery, primarily for their role as recruiters of the Cereblon (CRBN) E3 ubiquitin ligase. This activity forms the cornerstone of Proteolysis Targeting Chimeras (PROTACs), a novel therapeutic modality designed to induce the degradation of specific target proteins. **Thalidomide-5-COOH**, a derivative of thalidomide featuring a carboxylic acid handle, is a key building block in the synthesis of these targeted therapies. The carboxylic acid group provides a convenient point of attachment for linkers, which in turn are connected to a ligand for a protein of interest. This document provides detailed experimental protocols for the conjugation of **Thalidomide-5-COOH** to amine-containing molecules, a critical step in the development of PROTACs and other thalidomide-based therapeutics. Additionally, it outlines methods for the characterization of the resulting conjugates and presents data on the efficacy of thalidomide-based PROTACs.

Signaling Pathway of Thalidomide-Based PROTACs

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Thalidomide-based PROTACs function by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome pathway. The thalidomide moiety of the PROTAC binds to CRBN, a substrate receptor of the CUL4-RBX1-DDB1-CRBN (CRL4-CRBN) E3 ubiquitin ligase complex. This binding event brings the E3 ligase into close proximity with the target protein, which is bound by the other end of the PROTAC. This induced proximity facilitates the transfer of ubiquitin from an E2-conjugating enzyme to the target protein. The polyubiquitinated target protein is then recognized and degraded by the 26S proteasome.[1][2]



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Caption: Mechanism of action of a thalidomide-based PROTAC.

Experimental Protocols

The following protocols describe the general procedures for the conjugation of **Thalidomide-5-COOH** to an amine-containing linker or molecule via amide bond formation.

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Protocol 1: Amide Coupling using HATU

This protocol outlines a common method for amide bond formation using 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate (HATU) as the coupling agent.

Materials and Reagents:

- **Thalidomide-5-COOH**
- Amine-containing molecule (e.g., a linker with a terminal amine)
- HATU
- N,N-Diisopropylethylamine (DIPEA)
- Anhydrous Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., DCM/Methanol or Ethyl Acetate/Hexanes)

Procedure:

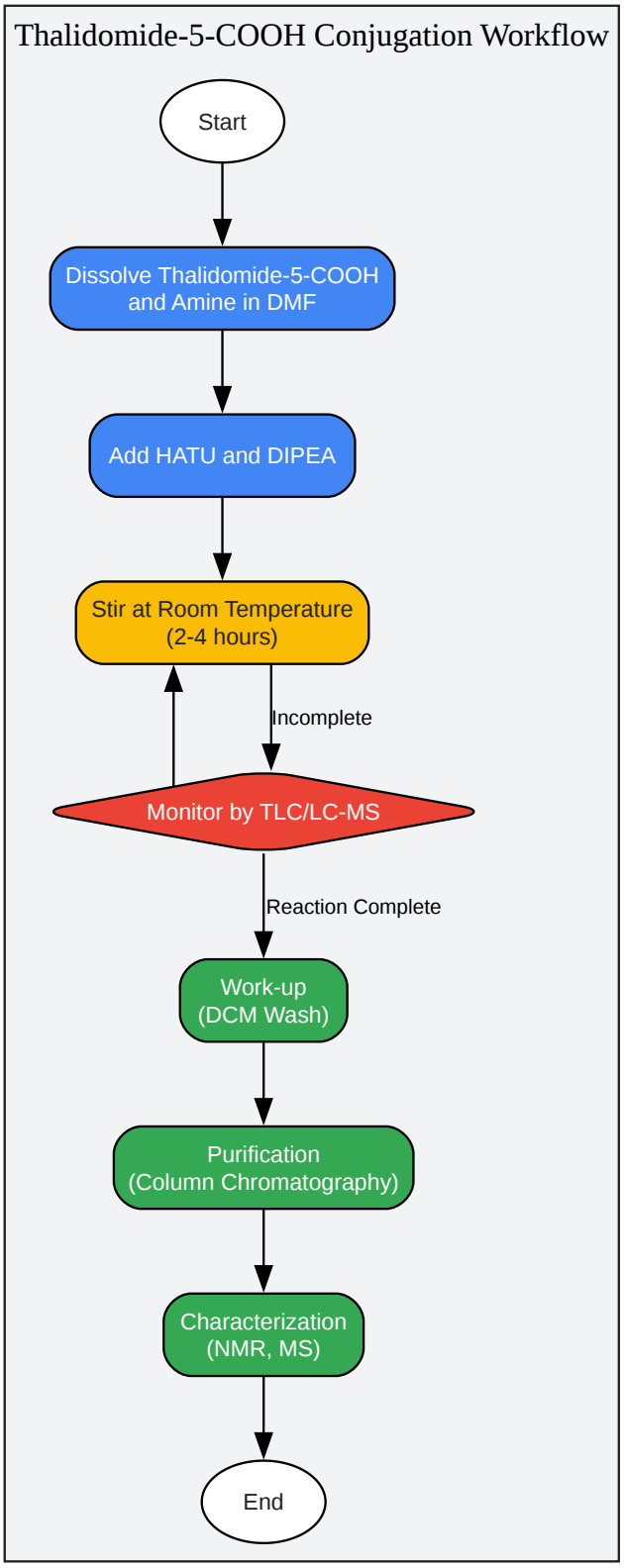
- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **Thalidomide-5-COOH** (1.0 equivalent) and the amine-containing molecule (1.1 equivalents) in anhydrous DMF.
- Addition of Reagents: To the solution, add HATU (1.2 equivalents) and DIPEA (3.0 equivalents).

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- Reaction: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 2-4 hours.
- Work-up:
  - Once the reaction is complete, dilute the mixture with DCM and wash sequentially with saturated aqueous $NaHCO_3$ solution and brine.
  - Dry the organic layer over anhydrous Na_2SO_4 or $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by silica gel column chromatography using an appropriate solvent system to afford the desired Thalidomide-5-conjugate.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Experimental Workflow Diagram

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Caption: General workflow for **Thalidomide-5-COOH** conjugation.

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Data Presentation

While direct comparative yield data for the conjugation of **Thalidomide-5-COOH** under various conditions is not extensively compiled in the literature, the success of the conjugation is ultimately reflected in the biological activity of the resulting PROTACs. The following table summarizes the performance of representative thalidomide-based PROTACs in degrading their target proteins.

PROTAC Name	Target Protein	E3 Ligase Ligand	Cell Line	DC_{50} (nM)	D_{max} (%)
ARV-825	BRD4	Pomalidomide	Jurkat	<1	>90
ZB-S-29	SHP2	Thalidomide	-	6.02	-
dBET6	BRD4	Thalidomide	MM.1S	<1	>90

DC_{50}: Concentration of the PROTAC required to degrade 50% of the target protein. D_{max}: Maximum percentage of protein degradation achieved. (Data sourced from publicly available literature)

Characterization of Thalidomide Conjugates

Thorough characterization of the final conjugate is essential to confirm its identity, purity, and stability. The following analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: To confirm the presence of protons from both the thalidomide moiety and the conjugated molecule, and to verify the formation of the amide bond (often indicated by a characteristic shift of the amide proton).
  - ^{13}C NMR: To confirm the carbon skeleton of the conjugate.
- Mass Spectrometry (MS):

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- High-Resolution Mass Spectrometry (HRMS): To determine the accurate mass of the conjugate and confirm its elemental composition.
- LC-MS/MS: To analyze the purity of the sample and to identify any potential byproducts or degradation products.[3][4]

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final compound. A reverse-phase C18 column is commonly used with a mobile phase gradient of water and acetonitrile containing a small amount of an acid (e.g., 0.1% formic acid or trifluoroacetic acid).

Conclusion

The protocols and information provided in this document offer a comprehensive guide for researchers engaged in the synthesis and characterization of **Thalidomide-5-COOH** conjugates. The successful conjugation of this versatile building block is a critical first step in the development of potent and selective protein degraders. Careful execution of the described synthetic procedures and thorough analytical characterization will ensure the generation of high-quality conjugates for downstream biological evaluation.

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